

# Safeguarding Your Research: A Comprehensive Guide to Handling Propisochlor

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## Compound of Interest

Compound Name: *Propisochlor*

Cat. No.: *B166880*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the herbicide **Propisochlor**, offering procedural, step-by-step guidance to ensure laboratory safety and operational integrity.

**Propisochlor**, a chloroacetanilide herbicide, requires careful handling due to its potential health and environmental hazards. Adherence to strict safety protocols is crucial to minimize exposure risks and ensure a safe laboratory environment.

## Essential Personal Protective Equipment (PPE)

When handling **Propisochlor**, a comprehensive personal protective equipment strategy is the first line of defense. The following PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Face Shield	<p>Essential to protect against splashes of the chemical, especially when in solution.</p> <p>For handling larger quantities or when there is a significant risk of splashing, a full face shield is recommended.[1][2]</p>
Hand Protection	Chemical-Resistant Gloves	<p>Nitrile or other compatible chemical-resistant gloves must be worn.[1] Given the reactive nature of the compound, it is crucial to prevent skin contact. Inspect gloves for any signs of degradation before use.</p>
Body Protection	Laboratory Coat or Chemical-Resistant Apron	<p>A standard lab coat is required to protect skin and personal clothing from potential spills.[1]</p> <p>For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.</p>
Respiratory Protection	NIOSH-Approved Respirator	<p>A respirator is necessary if working in a poorly ventilated area or when there is a potential for aerosolization.</p> <p>The type of respirator and cartridge should be selected based on the concentration of Propisochlor and the specific laboratory conditions.</p>

Foot Protection

Closed-Toe Shoes

Impervious, closed-toe shoes are required to protect against spills.

## Quantitative Data Summary

Understanding the physical and chemical properties of **Propisochlor** is fundamental to its safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
Molecular Formula	C15H22ClNO2[3][4]
Molecular Weight	283.79 g/mol [3][5]
Physical State	Oily liquid[3]
Color	Colorless[3]
Melting Point	21.6 °C[1][6]
Boiling Point	399.34 °C (estimated)[6]
Flash Point	195.3 °C (384.0 °F) (estimated)[6]
logP (o/w)	3.500[6]
Water Solubility	Soluble[6]
Storage Temperature	2-8°C[3]
Acute Dermal Toxicity	Category 4: Harmful in contact with skin.[1]
Acceptable Daily Intake (ADI)	0.025 mg/kg bw/day[5]
Acute Reference Dose (ARfD)	0.05 mg/kg bw[5]
Acceptable Operator Exposure Level (AOEL)	0.025 mg/kg bw/day[5]

## Experimental Protocol: Safe Handling in a Laboratory Setting

This protocol provides a step-by-step guide for the safe handling of **Propisochlor** in a typical laboratory setting.

#### 1. Preparation and Pre-Handling Check:

- Ensure the work area is clean, uncluttered, and located in a well-ventilated space, preferably within a chemical fume hood.<sup>[1]</sup>
- Verify that an emergency eyewash station and safety shower are readily accessible.<sup>[7]</sup>
- Assemble all necessary materials, including **Propisochlor**, solvents, glassware, and waste containers, before starting the experiment.
- Don all required personal protective equipment (PPE) as detailed in the table above.

#### 2. Handling and Weighing:

- If handling the solid form, carefully open the container to avoid creating dust.
- Use a spatula or other appropriate tool to transfer the desired amount of **Propisochlor** to a tared weigh boat or directly into the experimental vessel.
- Perform all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.

#### 3. Solution Preparation:

- Add the solvent to the vessel containing the pre-weighed **Propisochlor**.
- If necessary, gently swirl or stir the mixture to facilitate dissolution. Avoid splashing.
- Clearly label the prepared solution with the chemical name, concentration, date, and your initials.

#### 4. Post-Handling Procedures:

- Thoroughly clean all glassware and equipment that came into contact with **Propisochlor** using an appropriate solvent and cleaning procedure.
- Wipe down the work surface with a suitable cleaning agent.
- Dispose of all waste, including empty containers, contaminated gloves, and weigh boats, in the designated hazardous waste containers.<sup>[1]</sup>
- Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.

## Operational and Disposal Plan

A clear plan for the entire lifecycle of **Propisochlor** in the laboratory, from receipt to disposal, is essential for maintaining a safe working environment.

#### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Propisochlor** in its original, tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.<sup>[2]</sup> The recommended storage temperature is 2-8°C.<sup>[3]</sup>
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

#### Spill Management:

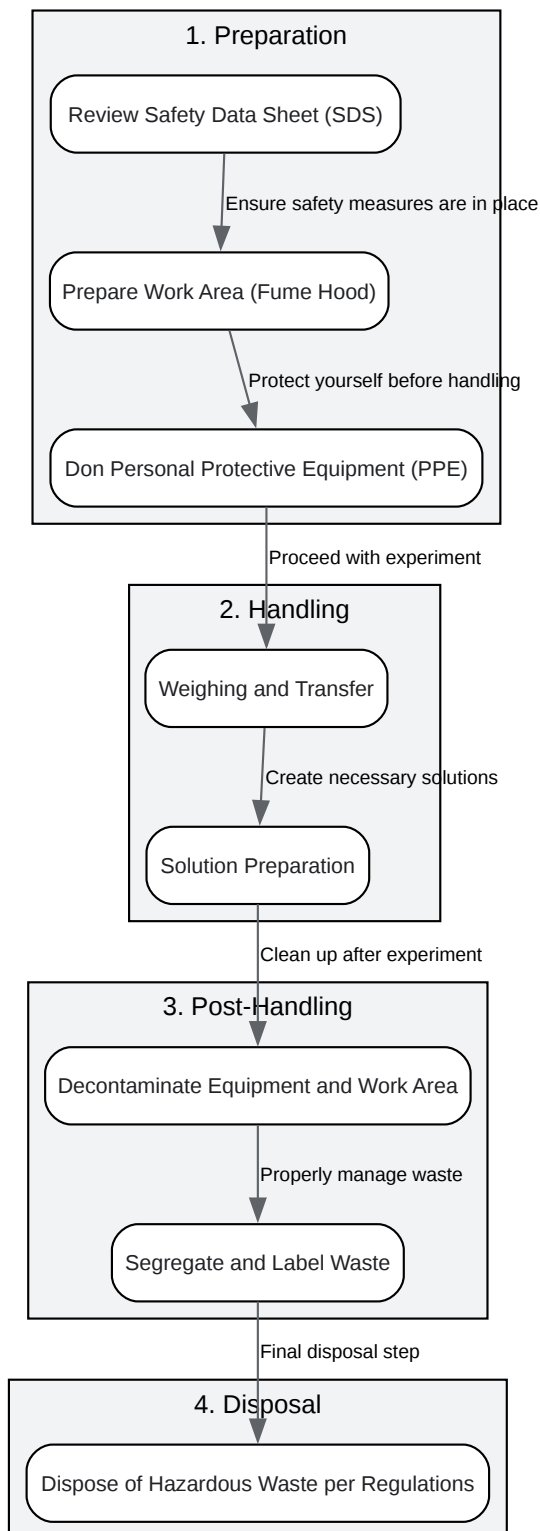
- In the event of a spill, immediately alert others in the vicinity and evacuate the area if necessary.
- Wearing appropriate PPE, contain the spill using an absorbent material such as vermiculite or sand.<sup>[2]</sup>
- Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.<sup>[2]</sup>
- Clean the spill area with a suitable decontaminating solution.

#### Disposal:

- All waste containing **Propisochlor**, including unused product, contaminated materials, and empty containers, must be disposed of as hazardous waste.<sup>[1]</sup>
- Follow all local, state, and federal regulations for hazardous waste disposal.<sup>[8]</sup> Do not pour **Propisochlor** or its solutions down the drain.<sup>[9]</sup>
- Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container is punctured and disposed of.

# Workflow for Safe Handling of Propisochlor

Workflow for Safe Handling of Propisochlor



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Caption: This diagram outlines the key steps for the safe handling of **Propisochlor** in a laboratory setting.

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## References

- 1. echemi.com [echemi.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. achemtek.com [achemtek.com]
- 4. scbt.com [scbt.com]
- 5. Propisochlor | C<sub>15</sub>H<sub>22</sub>ClNO<sub>2</sub> | CID 167454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. propisochlor, 86763-47-5 [thegoodscentcompany.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. epa.gov [epa.gov]
- 9. thesafetygeek.com [thesafetygeek.com]
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